

SNIPER(BRD)-1 research use only statement

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Sniper(brd)-1

Cat. No.: S543482

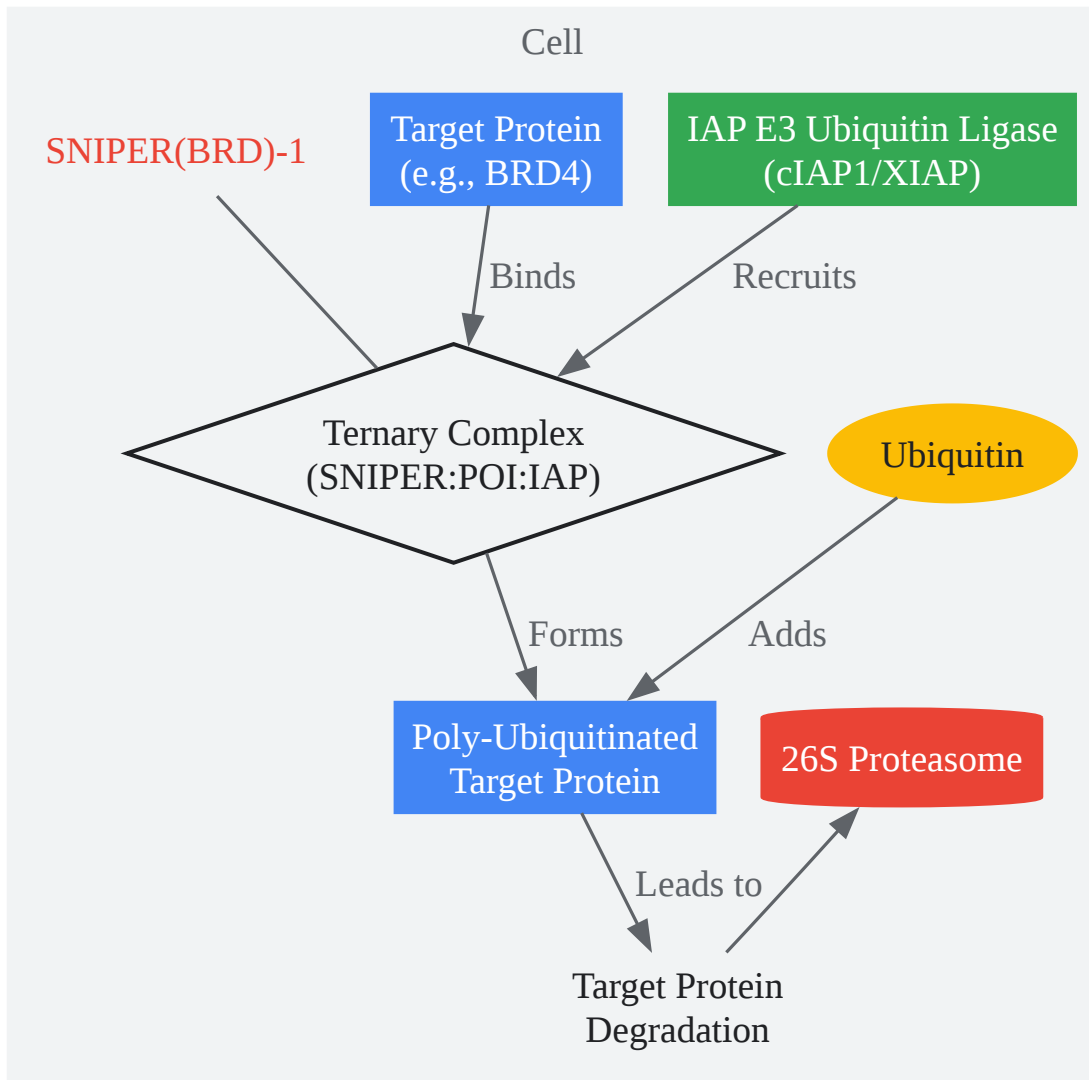
Get Quote

SNIPER(BRD)-1 Application Note

Product Description: SNIPER(BRD)-1 is a bifunctional degrader molecule, also known as a PROTAC (PROteolysis TArgeting Chimera), designed to target specific proteins for degradation. It is composed of three parts: a ligand for the Inhibitor of Apoptosis Proteins (IAPs), a linker, and a target protein ligand. This structure recruits the cellular ubiquitin-proteasome system to degrade specific proteins [1].

Intended Use & RUO Statement: This product is labeled "For Research Use Only." Not for use in diagnostic or therapeutic procedures. It is designed for in vitro biochemical and cellular research to investigate targeted protein degradation, E3 ligase function, and the roles of specific proteins in disease models. This product is not intended for human or veterinary diagnosis, therapeutic application, or any clinical use.

Mechanism of Action: The following diagram illustrates how SNIPER(BRD)-1 induces targeted protein degradation.



[Click to download full resolution via product page](#)

Experimental Data & Protocols

Key Quantitative Data The following table summarizes known biochemical data for **SNIPER(BRD)-1** [1].

Target	Assay Type	IC ₅₀ / Potency	Experimental Context
cIAP1	In vitro binding	6.8 nM	Direct binding assay
cIAP2	In vitro binding	17 nM	Direct binding assay

Target	Assay Type	IC ₅₀ / Potency	Experimental Context
XIAP	In vitro binding	49 nM	Direct binding assay
BRD4, cIAP1, XIAP	Cellular degradation	DC ₅₀ not specified	Degradation observed in cancer cells

Detailed Protocol: Cellular Degradation Assay

This protocol outlines the methodology for evaluating target protein degradation by **SNIPER(BRD)-1** in a cellular context.

- **1. Cell Culture and Seeding:**

- Culture appropriate cell lines (e.g., MV4;11 leukemia cells or other cancer lines expressing the target proteins) in recommended media.
- Seed cells in multi-well plates at a density that ensures ~70-80% confluency at the time of analysis.

- **2. Compound Treatment:**

- Prepare a stock solution of **SNIPER(BRD)-1** in a suitable solvent like DMSO.
- Create a serial dilution of **SNIPER(BRD)-1** in the culture medium to achieve the desired concentration range (e.g., 1 nM to 10 μM). Include a vehicle control (DMSO only).
- Treat the cells with the compound solutions for a predetermined period, typically 4-24 hours.

- **3. Protein Lysate Preparation:**

- After treatment, wash the cells with cold PBS.
- Lyse the cells using RIPA buffer or a similar lysis buffer supplemented with protease and phosphatase inhibitors.
- Centrifuge the lysates to remove cellular debris and collect the supernatant.

- **4. Target Protein Detection (Western Blotting):**

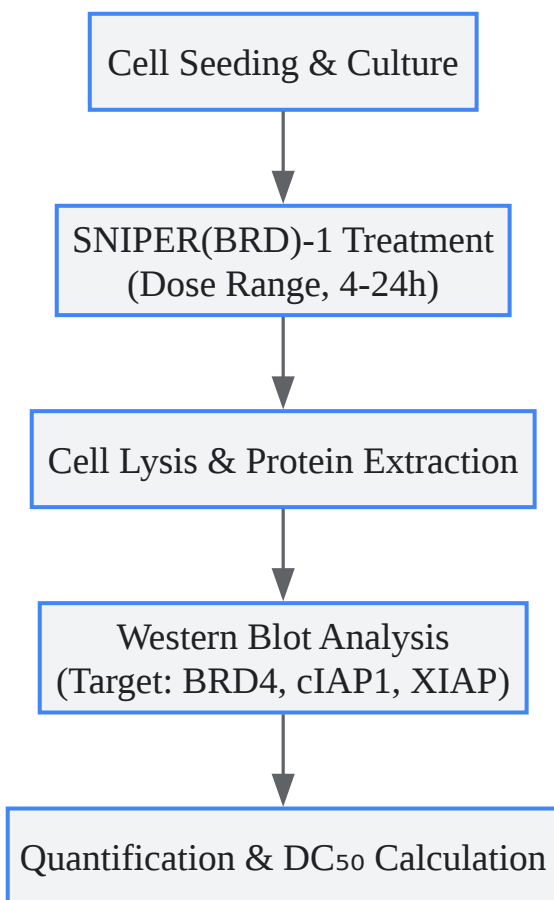
- Determine the protein concentration of each lysate using a Bradford or BCA assay.
- Separate equal amounts of protein by SDS-PAGE.
- Transfer the proteins to a PVDF membrane.
- Block the membrane with 5% non-fat milk in TBST.
- Incubate with primary antibodies against the target proteins (e.g., anti-BRD4, anti-cIAP1, anti-XIAP) and a loading control (e.g., anti-GAPDH, anti-β-Actin) overnight at 4°C.

- Incubate with appropriate HRP-conjugated secondary antibodies.
- Detect the signal using enhanced chemiluminescence (ECL) reagent and visualize with a digital imager.

- **5. Data Analysis:**

- Quantify the band intensities of the target proteins relative to the loading control.
- Plot the percentage of remaining protein versus the compound concentration to determine the half-degradation concentration (DC_{50}).

The experimental workflow for this protocol is summarized below.



[Click to download full resolution via product page](#)

Handling and Storage

- **Storage:** Store the product at -20°C or as specified on the Certificate of Analysis. Keep the compound in a dry, dark place. Aliquot to avoid repeated freeze-thaw cycles.

- **Handling:** The compound is provided as a solid or in DMSO solution. Use appropriate personal protective equipment (gloves, lab coat, safety glasses). Handle the compound in a well-ventilated area, preferably inside a fume hood.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. SNIPERs | Degradar [[medchemexpress.com](https://www.medchemexpress.com)]

To cite this document: Smolecule. [SNIPER(BRD)-1 research use only statement]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b543482#sniper-brd-1-research-use-only-statement>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com